

An In-depth Technical Guide to 2-Isopropenylnaphthalene: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: **2-Isopropenylnaphthalene**

Cat. No.: **B1580880**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Isopropenylnaphthalene is an aromatic hydrocarbon of significant interest in organic synthesis and materials science. Its unique structure, featuring a naphthalene core appended with a reactive isopropenyl group, makes it a valuable precursor for a variety of chemical transformations and polymerizations. This guide provides a comprehensive overview of **2-isopropenylnaphthalene**, detailing its chemical identifiers, physicochemical properties, synthesis methodologies, and current applications, with a particular focus on its relevance to researchers in drug discovery and polymer chemistry.

Core Identifiers and Chemical Structure

A precise understanding of a compound's identifiers is fundamental for accurate research and communication. The following table summarizes the key identifiers for **2-isopropenylnaphthalene**.

Identifier	Value
CAS Number	3710-23-4
IUPAC Name	2-prop-1-en-2-ylnaphthalene
Molecular Formula	C ₁₃ H ₁₂
Molecular Weight	168.23 g/mol [1]
Synonyms	2-(1-Methylvinyl)naphthalene, 2-(2-Naphthyl)propene, 2-(1-Methylethenyl)naphthalene [2]
InChI	InChI=1S/C13H12/c1-10(2)12-8-7-11-5-3-4-6-13(11)9-12/h3-9H,1H2,2H3
InChIKey	ANCUXNXTHQXICN-UHFFFAOYSA-N
SMILES	CC(=C)C1=CC2=CC=CC=C2C=C1

Physicochemical Properties

The physical and chemical properties of **2-isopropenylnaphthalene** dictate its handling, reactivity, and potential applications.

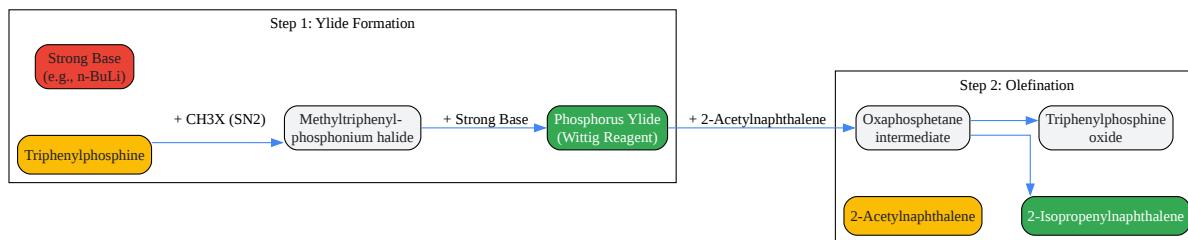
Property	Value
Appearance	White to orange to green powder or crystals [2] [3]
Melting Point	55 °C [2]
Boiling Point	155 °C at 11 mmHg [2] [4]
Density (Predicted)	0.993 ± 0.06 g/cm ³ [2]
Solubility	Soluble in organic solvents.

Synthesis of 2-Isopropenylnaphthalene

The synthesis of **2-isopropenylnaphthalene** can be achieved through several strategic routes. The choice of method often depends on the availability of starting materials, desired scale, and purity requirements. Two prevalent methods are the Wittig reaction starting from 2-acetylnaphthalene and the dehydration of 2-(2-naphthyl)-2-propanol.

Synthesis via the Wittig Reaction

The Wittig reaction is a robust and widely employed method for the formation of alkenes from carbonyl compounds.^{[5][6]} This approach offers excellent control over the position of the newly formed double bond.



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Caption: Wittig reaction pathway for **2-isopropenylnaphthalene** synthesis.

Experimental Protocol Outline:

- Ylide Preparation: Methyltriphenylphosphonium bromide is suspended in an anhydrous ether solvent (e.g., THF) under an inert atmosphere. A strong base, such as n-butyllithium, is added dropwise at a low temperature to deprotonate the phosphonium salt, forming the reactive methylenetriphenylphosphorane (the Wittig reagent).

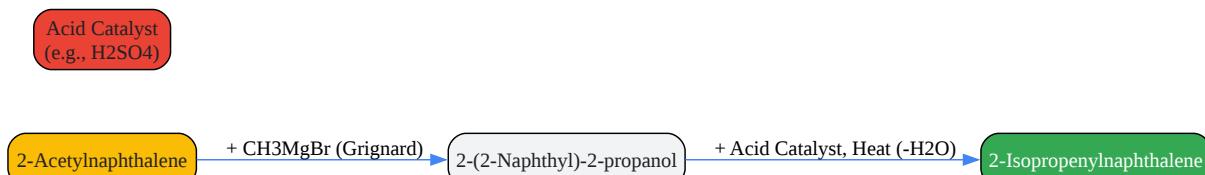
- Reaction with Ketone: A solution of 2-acetylnaphthalene in the same anhydrous solvent is then slowly added to the ylide solution. The reaction mixture is typically stirred at room temperature for several hours.
- Work-up and Purification: The reaction is quenched with water, and the product is extracted with an organic solvent. The organic layer is washed, dried, and concentrated. The crude product is then purified, commonly by column chromatography, to yield pure **2-isopropenylnaphthalene**.

The driving force for this reaction is the formation of the highly stable triphenylphosphine oxide.

[7]

Synthesis via Dehydration of 2-(2-Naphthyl)-2-propanol

Another common method involves the acid-catalyzed dehydration of the tertiary alcohol, 2-(2-naphthyl)-2-propanol. This elimination reaction proceeds readily to form the stable alkene product.



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Caption: Synthesis of **2-isopropenylnaphthalene** via alcohol dehydration.

Experimental Protocol Outline:

- Grignard Reaction: The precursor alcohol, 2-(2-naphthyl)-2-propanol, is first synthesized by the reaction of 2-acetylnaphthalene with a methyl Grignard reagent (e.g., methylmagnesium bromide).

- Dehydration: The resulting alcohol is then heated in the presence of a strong acid catalyst, such as sulfuric acid or phosphoric acid.[8][9]
- Purification: The alkene product is isolated from the reaction mixture, typically by distillation or chromatography.

Applications of 2-Isopropenylnaphthalene

The reactivity of the isopropenyl group, coupled with the properties of the naphthalene scaffold, makes **2-isopropenylnaphthalene** a versatile building block in several fields.

Polymer Science

2-Isopropenylnaphthalene serves as a monomer in anionic polymerization processes.[10]

The resulting poly(**2-isopropenylnaphthalene**) has distinct physical properties. Due to steric hindrance, **2-isopropenylnaphthalene** undergoes equilibrium polymerization, a characteristic it shares with other isopropenyl aryl monomers.[10] The naphthalene-based polymers are being explored for various applications, including as catalytic supports.

Medicinal Chemistry and Drug Development

The naphthalene ring is a well-established pharmacophore present in numerous FDA-approved drugs, valued for its rigid, bicyclic aromatic structure that provides a versatile scaffold for interacting with biological targets.[11] Naphthalene derivatives have shown a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.[12][13]

While **2-isopropenylnaphthalene** itself is not typically the final active pharmaceutical ingredient, its chemical structure is a valuable synthon for the synthesis of more complex, biologically active molecules. The isopropenyl group can be readily functionalized or serve as a handle for further molecular elaboration, allowing for the construction of novel naphthalene-containing compounds for screening in drug discovery programs. For instance, naphthalene-chalcone hybrids have been synthesized and evaluated for their antimicrobial and anticancer activities.[12]

Safety and Handling

Hazard Identification:

- GHS Classification: May cause an allergic skin reaction and serious eye irritation. It is also considered very toxic to aquatic life with long-lasting effects.[14]

Precautionary Measures:

- Standard laboratory personal protective equipment (gloves, safety glasses, lab coat) should be worn.
- Handle in a well-ventilated area to avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-isopropenylnaphthalene**.

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the naphthalene ring, as well as distinct signals for the vinyl protons and the methyl group of the isopropenyl substituent.
- ^{13}C NMR: The carbon NMR spectrum will display unique resonances for the carbon atoms of the naphthalene core and the isopropenyl group, providing further structural confirmation.
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for C-H stretching of the aromatic ring and the alkene, as well as C=C stretching of the isopropenyl group.
- Mass Spectrometry (MS): The mass spectrum will show the molecular ion peak corresponding to the molecular weight of **2-isopropenylnaphthalene**, along with a characteristic fragmentation pattern.

Conclusion

2-Isopropenylnaphthalene is a compound with significant potential in both materials science and as a building block in medicinal chemistry. Its synthesis is well-established, with the Wittig reaction and alcohol dehydration being prominent methods. The reactivity of its isopropenyl group allows for its incorporation into polymers and as a versatile intermediate for the synthesis of complex organic molecules. For researchers in drug development, the naphthalene scaffold offers a proven platform for the design of new therapeutic agents. A thorough understanding of its properties, synthesis, and reactivity is essential for harnessing its full potential in these and other emerging applications.

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